

Safety precautions for handling acetone in the lab

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Asatone

Cat. No.: B15575827

[Get Quote](#)

An In-depth Technical Guide to the Safe Handling of Acetone in the Laboratory

Introduction

Acetone ($(\text{CH}_3)_2\text{CO}$), also known as propanone or dimethyl ketone, is a colorless, volatile, and flammable liquid widely utilized in laboratory settings.^{[1][2]} It is the simplest ketone and serves as a crucial solvent for cleaning, extraction, sample preparation, and as a reagent in chemical synthesis.^{[3][4]} While valued for its efficacy, its hazardous properties, primarily its extreme flammability and potential health effects, necessitate stringent safety protocols to protect laboratory personnel and infrastructure.^{[3][5]} This guide provides comprehensive technical information for researchers, scientists, and drug development professionals on the safe handling, storage, and disposal of acetone.

Chemical and Physical Properties

Understanding the fundamental properties of acetone is the first step in a thorough risk assessment. Acetone is a highly volatile liquid that evaporates quickly, and its vapors are heavier than air, allowing them to travel to distant ignition sources.^{[1][6]}

Property	Value	Citation(s)
Chemical Formula	$(\text{CH}_3)_2\text{CO}$	[1]
Appearance	Colorless, volatile liquid	[1][7]
Odor	Distinct, pungent, sweetish	[2][7]
Boiling Point	56.05°C (132.89°F)	[2]
Flash Point	-20°C (-4°F)	[1][3]
Flammability Limits	2.5% to 12.8% by volume in air	[1]
Vapor Density	~2 (Air = 1)	[6]
Solubility	Miscible with water, alcohol, ether, and other organic solvents	[2][4]

Hazard Identification and Risk Assessment

Acetone presents three primary categories of hazards: flammability, health effects, and reactivity.

Flammability Hazards

Acetone is a highly flammable liquid (Flammable Liquid Category 2) and poses a serious fire hazard.[6][8] Its low flash point means it can be ignited at room temperature by sparks, open flames, hot surfaces, or static discharge.[5][7] Acetone vapors can form explosive mixtures with air and can travel considerable distances, creating a risk of flashback to the source.[1][6]

Health Hazards

Exposure to acetone can occur via inhalation, skin contact, eye contact, or ingestion.

- **Inhalation:** Inhaling vapors can irritate the respiratory tract.[8] High concentrations may depress the central nervous system, causing dizziness, drowsiness, headache, nausea, and confusion.[4][6][7]

- **Eye Contact:** Acetone is a severe eye irritant (Eye Irritant Category 2A), causing moderate to severe irritation, redness, and pain upon contact with the liquid or vapor.[6][7][8]
- **Skin Contact:** Prolonged or repeated skin contact can defat the skin, leading to dryness, cracking, and dermatitis.[6][7]
- **Ingestion:** While having low acute toxicity, ingesting large amounts can cause irritation of the gastrointestinal tract and effects similar to inhalation.[1][7]

Reactivity Hazards

Acetone is generally stable but can react violently with strong oxidizing agents (e.g., peroxides), organic acids, and strong reducing agents.[7] It can also form explosive mixtures with chloroform in the presence of a base or with chemicals like hydrogen peroxide and nitric acid.[5][9] On standing, it may form peroxides which can explode.[4]

Engineering Controls and Ventilation

The primary method for controlling exposure to acetone vapors is through proper engineering controls.

- **Chemical Fume Hoods:** All work involving the handling or dispensing of acetone should be conducted within a properly functioning and certified laboratory chemical fume hood.[3][10]
- **General Ventilation:** Laboratories must be equipped with adequate general ventilation systems, such as exhaust fans, to prevent the accumulation of flammable vapors and maintain air quality.[5][8] For large-scale operations, non-sparking ventilation systems and explosion-proof equipment are required.[7]

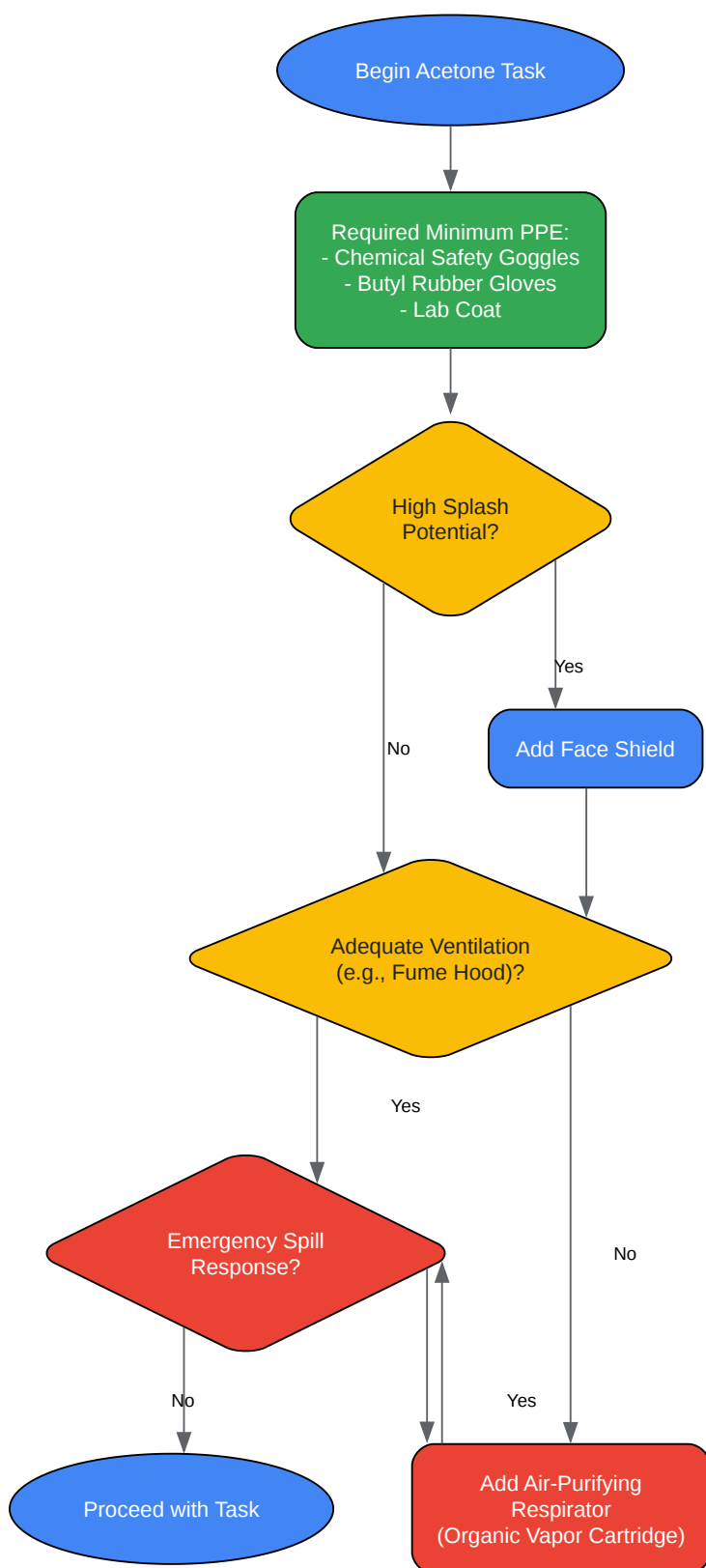
Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure during acetone handling. The selection of PPE should be based on a task-specific risk assessment.

PPE Selection Protocol

The following protocol outlines the minimum PPE required for handling acetone.

- **Eye/Face Protection:** Chemical safety goggles are required at all times.[8] When there is a significant risk of splashing, a face shield should be worn in addition to goggles.[5][7]
- **Hand Protection:** Not all common laboratory gloves are suitable for acetone. Nitrile gloves, for instance, offer very poor protection and should be avoided.[10] Recommended glove materials include Butyl rubber and Silver Shield®/4H®.[10][11] Always check the manufacturer's glove compatibility chart.
- **Skin and Body Protection:** A fully buttoned, flame-resistant lab coat should be worn to protect against accidental spills.[3][10] For larger quantities, a rubber apron may be necessary.[5]
- **Respiratory Protection:** In situations where engineering controls cannot maintain exposure below acceptable limits or during large spills, respiratory protection is required.[7][8] Personnel must be medically cleared, trained, and fit-tested to use respirators with organic vapor cartridges.[7][10]



[Click to download full resolution via product page](#)

Figure 1. Decision workflow for selecting appropriate PPE for acetone handling.

Safe Handling and Storage Procedures

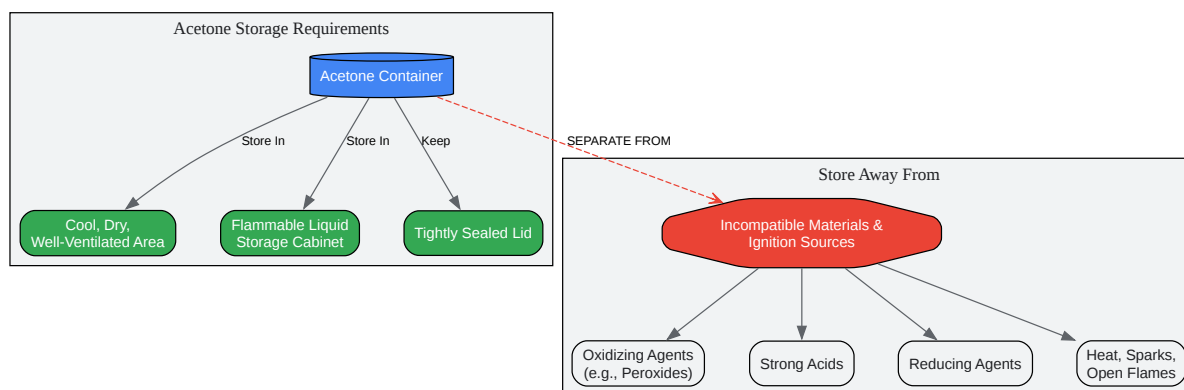
Adherence to strict handling and storage protocols is critical for fire prevention and chemical stability.

Handling Protocols

- **Eliminate Ignition Sources:** Keep acetone away from all sources of ignition, including open flames, sparks, hot surfaces, and static discharge.[7][8] "No Smoking" signs should be prominently posted.[7]
- **Grounding and Bonding:** Use electrically bonded and grounded equipment when transferring acetone between metal containers to prevent static discharge.[7] Ground clips must make contact with bare metal.[7]
- **Container Management:** Keep acetone containers tightly closed when not in use to prevent the escape of vapors.[10]
- **Designated Area:** All storage and dispensing of acetone should occur in a designated, well-ventilated area.[10]

Storage Protocols

- **Location:** Store acetone in a cool, dry, well-ventilated area away from direct sunlight and heat.[7][10][12]
- **Cabinetry:** Acetone must be stored in a dedicated, approved flammable-proof cabinet.[13]
- **Containers:** Use approved containers made of materials like stainless steel or glass.[8] Some specialized plastics may be suitable, but standard plastics can be dissolved or degraded.[4][8]
- **Segregation:** Acetone must be stored separately from incompatible materials.[3][10][14]



[Click to download full resolution via product page](#)

Figure 2. Diagram of proper storage conditions and material incompatibilities for acetone.

Emergency Procedures

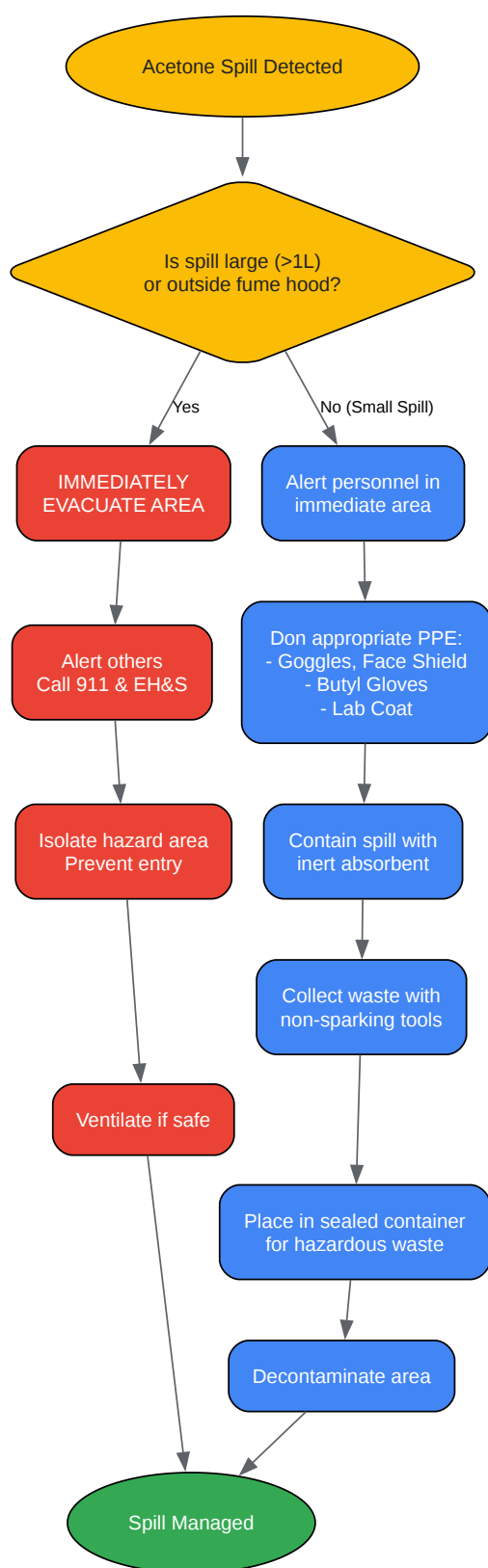
All personnel must be familiar with emergency procedures for spills, exposures, and fires.

Spill Response

The response to a spill depends on its size and location.

- Small Spill (Can be cleaned up in <10 minutes):
 - Alert personnel in the immediate area.
 - Wear appropriate PPE (goggles, butyl gloves, lab coat).[\[10\]](#)

- Confine the spill using a spill kit or inert absorbent material (e.g., sand, vermiculite).[\[7\]](#)[\[15\]](#)
Do not use combustible materials.
- Use non-sparking tools to collect the absorbed material.[\[9\]](#)
- Place the waste into a sealable, labeled container for hazardous waste disposal.[\[7\]](#)[\[10\]](#)
- Clean the spill area with soap and water.[\[15\]](#)
- Large Spill (>1 Liter or outside a fume hood):
 - Evacuate the area immediately.[\[7\]](#)[\[10\]](#)
 - Alert others and activate the fire alarm if necessary.
 - Call emergency services (911) and the institution's Environmental Health & Safety (EH&S) office.[\[10\]](#)[\[15\]](#)
 - Isolate the hazard area and prevent entry.[\[7\]](#)[\[15\]](#)
 - If safe to do so, increase ventilation by opening a sash or door.[\[7\]](#)



[Click to download full resolution via product page](#)

Figure 3. Flowchart outlining the emergency response protocol for an acetone spill.

First Aid Measures

Immediate first aid is crucial following any exposure.

- **Eye Contact:** Immediately flush the eyes with copious amounts of water at an emergency eyewash station for at least 15-20 minutes, holding the eyelids open.^{[7][10]} Do not attempt to remove contact lenses.^[7] Seek immediate medical attention.^{[7][10]}
- **Skin Contact:** Remove contaminated clothing and shoes.^{[7][10]} Flush the affected skin with gently flowing water for at least 15 minutes.^{[7][10]} Use soap if available.^[7] Seek medical attention if irritation persists.^[7]
- **Inhalation:** Move the victim to fresh air immediately.^{[7][10]} If breathing has stopped, perform artificial respiration.^[7] Get medical attention as soon as possible.^[7]
- **Ingestion:** Do NOT induce vomiting. Call a poison control center or doctor immediately for medical attention.^{[7][10]}

Fire Safety

- **Extinguishing Media:** Use carbon dioxide, dry chemical powder, or alcohol-resistant foam to extinguish an acetone fire.^{[3][7]} A water spray can be used to cool fire-exposed containers but may be inefficient on the fire itself.^{[7][9]}
- **Fire Prevention:** Ensure Class B fire extinguishers are available and personnel are trained in their use.^{[3][8]}

Waste Disposal

Acetone is considered hazardous waste due to its flammability.^[8]

- **Collection:** Waste acetone and materials contaminated with it (e.g., paper towels, gloves) must be collected in a dedicated, sealable, and properly labeled hazardous waste container.^{[8][10]}
- **Labeling:** The container must be labeled with "Hazardous Waste" and a list of its contents.^{[10][13]}

- Storage: Store waste containers away from incompatible materials, following the same storage guidelines as pure acetone.[\[10\]](#)
- Disposal: Never dispose of acetone down the drain.[\[13\]](#)[\[14\]](#) All acetone waste must be disposed of through a licensed hazardous waste disposal facility in accordance with local, state, and federal regulations.[\[8\]](#)[\[13\]](#)

Quantitative Hazard Data

Exposure Limits

Occupational exposure limits (OELs) are established by various agencies to protect workers.

Agency	Limit Type	Value (ppm)	Citation(s)
OSHA	TWA (8-hr)	1,000 ppm	[10]
ACGIH	TWA (8-hr)	250 ppm	[7]
ACGIH	STEL (15-min)	500 ppm	[10]
NIOSH	TWA (10-hr)	250 ppm	[10]

TWA = Time-Weighted Average; STEL = Short-Term Exposure Limit

Toxicity Data

Route	Species	Value (LD50 / LC50)	Citation(s)
Oral	Rat	LD50: 5,800 mg/kg	[10]
Oral	Mouse	LD50: 3,000 mg/kg	[1] [10]
Inhalation	Rat	LC50: 50,100 mg/m ³ over 8 hours	[10]
Inhalation	Mouse	LC50: 44,000 mg/m ³ over 4 hours	[1] [10]

LD50 = Lethal Dose, 50%; LC50 = Lethal Concentration, 50%

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Acetone - Wikipedia [en.wikipedia.org]
- 2. Acetone: Properties, Uses, and Safety – International Industrial Mall [industrial-mall.com]
- 3. Best Practices for Safe Acetone Handling in Pharma Laboratories [purosolv.com]
- 4. Acetone - DCCEEW [dcceew.gov.au]
- 5. threesixtysafety.com [threesixtysafety.com]
- 6. Acetone Hazards and Safety Detail Guide | CloudSDS [cloudsds.com]
- 7. CCOHS: Acetone [ccohs.ca]
- 8. Acetone Hazards - Safe Handling and Disposal Practices [safetyiq.com]
- 9. ACETONE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 10. wpcdn.web.wsu.edu [wpcdn.web.wsu.edu]
- 11. nj.gov [nj.gov]
- 12. Acetone Storage Requirements | U.S. Chemical Storage [uschemicalstorage.com]
- 13. laballey.com [laballey.com]
- 14. Safely Handle and Store Acetone: Expert Tips [purosolv.com]
- 15. zaeralab.ucr.edu [zaeralab.ucr.edu]
- To cite this document: BenchChem. [Safety precautions for handling acetone in the lab]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15575827/docs#safety-precautions-for-handling-acetone-in-the-lab>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)